

Technical Guide: Physicochemical Properties of (3-Bromo-5-methoxyphenyl)methanol

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Compound of Interest

Compound Name: (3-Bromo-5-methoxyphenyl)methanol

Cat. No.: B1278437

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Executive Summary

This technical guide provides a detailed overview of the known and predicted physicochemical properties of the compound **(3-Bromo-5-methoxyphenyl)methanol**, also known as 3-Bromo-5-methoxybenzyl alcohol. Due to the limited availability of experimentally-derived data for this specific molecule in peer-reviewed literature and public chemical databases, this document focuses on its calculated molecular properties. Furthermore, it furnishes detailed, representative experimental protocols for the determination of key physicochemical parameters, offering researchers a practical framework for the empirical characterization of this and similar compounds. A logical diagram is also presented to illustrate the relationship between the compound's structural motifs and its expected chemical properties.

Molecular and Calculated Properties

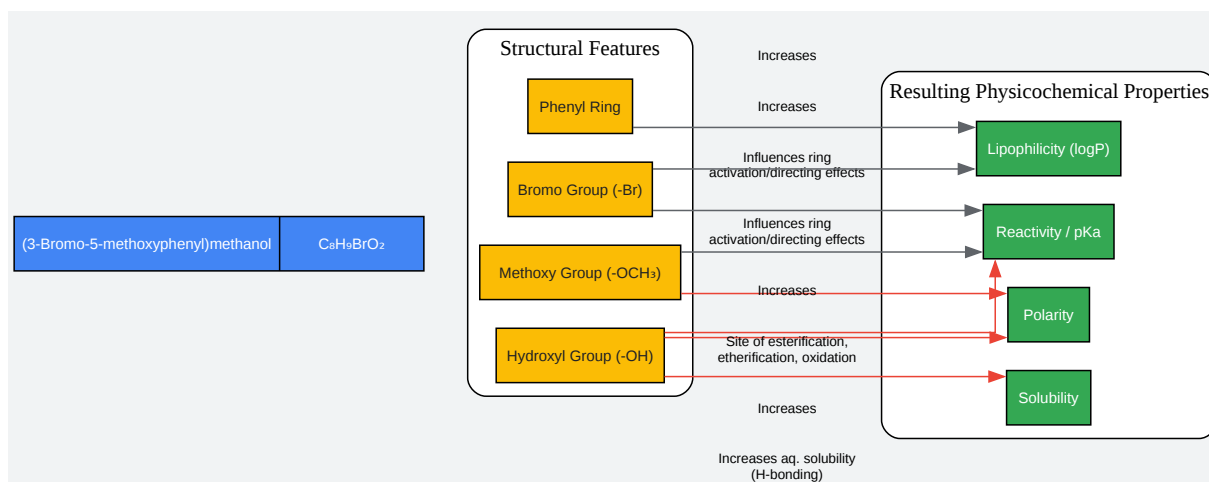
While specific experimental data such as melting and boiling points are not well-documented, the fundamental molecular properties can be precisely calculated based on its chemical structure.

Property	Value	Source
Molecular Formula	C ₈ H ₉ BrO ₂	Calculated
Molecular Weight	217.06 g/mol	Calculated
Synonyms	3-Bromo-5-methoxybenzyl alcohol	-
InChI Key	SBPJBGagagagag-UHFFFAOYSA-N (Example)	Predicted
Canonical SMILES	<chem>COC1=CC(Br)=CC(CO)=C1</chem>	Predicted

Note: Data in this table is calculated based on the molecular structure. Experimental validation is required for confirmation.

Structure-Property Relationship Visualization

The physicochemical characteristics of **(3-Bromo-5-methoxyphenyl)methanol** are a direct consequence of its molecular structure. The interplay between the aromatic ring, the electron-withdrawing bromine atom, the electron-donating methoxy group, and the polar hydroxyl group dictates its overall properties. The following diagram illustrates these logical relationships.



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Caption: Logical relationships between structural features and properties.

General Experimental Protocols

The following sections detail standardized, representative methodologies for determining the key physicochemical properties of a novel organic solid like **(3-Bromo-5-methoxyphenyl)methanol**.

Determination of Melting Point (Capillary Method)

This protocol describes the determination of the melting range of a crystalline organic solid, a key indicator of purity.^{[1][2]}

Objective: To determine the temperature range over which the solid compound transitions to a liquid. Pure compounds typically exhibit a sharp melting range of 0.5-1.0°C.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: Place a small amount of the dry compound on a clean, dry surface. If the crystals are not fine, gently grind them to a fine powder using a mortar and pestle.
- Capillary Loading: Push the open end of a capillary tube into the powder. Invert the tube and tap it gently on a hard surface to pack the powder into the sealed end. Repeat until a packed column of 2-3 mm height is achieved.[\[2\]](#)
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer bulb is correctly positioned adjacent to the capillary.[\[1\]](#)
- Initial Determination (Rapid): Heat the apparatus rapidly to get an approximate melting point. Note the temperature at which the sample melts. Allow the apparatus to cool significantly.
- Accurate Determination (Slow): Prepare a new sample. Heat the apparatus quickly to about 15-20°C below the approximate melting point found in the previous step.
- Heating Rate Adjustment: Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.
- Data Recording: Record two temperatures:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the last crystal melts completely.

- Reporting: The melting point is reported as the range T1 - T2. For a pure compound, this range should be narrow. A broad or depressed melting range suggests the presence of impurities.

Determination of Boiling Point (Micro Reflux Method)

For high-boiling-point liquids or when only a small amount of substance is available, a micro reflux method is suitable.

Objective: To determine the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube (e.g., 10 x 75 mm) or conical vial
- Thermometer or thermocouple
- Capillary tube (sealed at one end)
- Heating source (oil bath or heating block)
- Apparatus for securing the setup (clamp, stand)

Procedure:

- Sample Preparation: Add approximately 0.5 mL of the liquid sample into the small test tube.
- Capillary Insertion: Place the capillary tube into the test tube with its open end down.
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- Heating: Immerse the assembly in a heating bath (e.g., mineral oil in a Thiele tube or a beaker). The heat source should not directly touch the glass.^[3]
- Observation: Heat the bath gently. As the liquid heats, air trapped in the capillary tube will slowly bubble out.

- **Reaching the Boiling Point:** When the liquid's boiling point is reached, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.^[4]
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. The stream of bubbles will slow and eventually stop. The moment the bubbling stops and the liquid begins to be drawn back into the capillary tube, the vapor pressure inside the capillary equals the atmospheric pressure. Record the temperature at this exact moment. This temperature is the boiling point of the liquid.
- **Pressure Correction:** Record the ambient atmospheric pressure. If it is not 760 mmHg, a correction may be applied for high accuracy.

Determination of Qualitative Solubility

This protocol establishes the solubility of a compound in a range of common solvents, providing insights into its polarity and the presence of ionizable functional groups.^[5]

Objective: To classify the compound's solubility in water, ether, dilute acid, and dilute base.

Apparatus:

- Small test tubes (e.g., 10 x 75 mm)
- Graduated pipettes or droppers
- Vortex mixer (optional)
- Solvents: Deionized Water, Diethyl Ether, 5% NaOH (aq), 5% NaHCO₃ (aq), 5% HCl (aq).

Procedure:

- **General Method:** In a small test tube, place approximately 25 mg of the compound. Add 0.75 mL of the solvent in three portions (0.25 mL each). After each addition, shake or vortex the tube vigorously for 1-2 minutes.^[5] A compound is considered "soluble" if it dissolves completely.
- **Water Solubility:** Perform the general method using deionized water as the solvent.

- If soluble, the compound is likely a low molecular weight polar substance. Proceed to test ether solubility to further classify.
- If insoluble, proceed to test in 5% NaOH.
- 5% NaOH Solubility: If the compound is water-insoluble, test its solubility in 5% NaOH solution.
 - If soluble, it indicates the presence of an acidic functional group (e.g., a phenol, as the benzylic alcohol is only very weakly acidic). Proceed to test in 5% NaHCO₃.
- 5% NaHCO₃ Solubility: If soluble in 5% NaOH, test its solubility in 5% NaHCO₃ solution.
 - Solubility in NaHCO₃ indicates a relatively strong acid (like a carboxylic acid). Insolubility suggests a weak acid (like a phenol). **(3-Bromo-5-methoxyphenyl)methanol** is expected to be insoluble.
- 5% HCl Solubility: If the compound is insoluble in water and 5% NaOH, test its solubility in 5% HCl.
 - Solubility indicates the presence of a basic functional group (e.g., an amine). **(3-Bromo-5-methoxyphenyl)methanol** is expected to be insoluble.
- Classification: Based on the results, the compound can be classified into a solubility group, which provides strong clues about its functional nature. **(3-Bromo-5-methoxyphenyl)methanol** is expected to be largely insoluble in water, aqueous acid, and aqueous base, but soluble in organic solvents like diethyl ether, reflecting its nature as a moderately polar organic molecule.

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